

Hydroxyethyl Disulfide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Hydroxyethyl disulfide*

Cat. No.: *B168008*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **hydroxyethyl disulfide**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Hydroxyethyl disulfide, also known as 2,2'-dithiodiethanol, is an organosulfur compound with a disulfide bond. It is a viscous, colorless to pale yellow liquid with a characteristic odor.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C4H10O2S2	[3][4][5]
Molecular Weight	154.25 g/mol	[2][3][6]
CAS Number	1892-29-1	[3][4][5]
Synonyms	2,2'-Dithiodiethanol, Bis(2-hydroxyethyl) disulfide, Dithiodiglycol	[4][5][7]
Appearance	Colorless to pale yellow viscous liquid	[1][2][7]
Odor	Unpleasant, characteristic	[1][2]
Melting Point	17 - 27 °C (62.6 - 80.6 °F)	[3][5][7]
Boiling Point	158 - 163 °C (316.4 - 325.4 °F) at 3.5 mmHg	[3][5]
Density	1.261 g/mL at 25 °C (77 °F)	[3][5]
Flash Point	> 112 °C (> 233.6 °F)	[7][8]
Autoignition Temperature	285 °C (545 °F)	[9]
Solubility	Soluble in water, ethanol, acetone, and ether	[1][5]
log Pow (Octanol-Water Partition Coefficient)	-0.3 at 20 °C	[10]

Hazard Identification and Classification

Hydroxyethyl disulfide is classified as a hazardous substance with acute toxicity, skin and eye irritation potential, and the ability to cause skin sensitization. Prolonged or repeated exposure may lead to organ damage.[9][11][12]

GHS Hazard Statements:

- H301 + H311: Toxic if swallowed or in contact with skin.[9][11][12]

- H317: May cause an allergic skin reaction.[9][11][12]
- H319: Causes serious eye irritation.[9][11][12]
- H373: May cause damage to organs (Kidney, Liver) through prolonged or repeated exposure if swallowed.[9][11][12]
- H411: Toxic to aquatic life with long lasting effects.[10]

Toxicological Information

The toxicity of **hydroxyethyl disulfide** has been evaluated through various studies, primarily focusing on acute toxicity, irritation, and sensitization.

Acute Toxicity

Route	Species	Test Guideline	Value	Reference(s)
Oral (LD50)	Rat (male)	OECD 401	376 mg/kg	[10]
Oral (LD50)	Rat (female)	OECD 401	173 mg/kg	[10]
Dermal (LD50)	Rabbit (male and female)	OECD 402	516 mg/kg	[10]

Skin and Eye Irritation

- Skin Irritation: Classified as a non-irritant.[10]
- Eye Irritation: Causes serious eye irritation.[9][11][12]

Skin Sensitization

Hydroxyethyl disulfide is classified as a skin sensitizer (sub-category 1B).[9][10] This indicates that it has the potential to cause an allergic skin reaction upon repeated contact.

Repeated Dose Toxicity

Studies have indicated that prolonged or repeated oral exposure to **hydroxyethyl disulfide** may cause damage to the kidneys and liver.[9][11][12] A study in rats established a No-

Observed-Adverse-Effect Level (NOAEL) of 20 mg/kg bw/day.[10]

Genotoxicity

Specific genotoxicity data for **hydroxyethyl disulfide** from standard assays such as the Ames test, in vitro micronucleus assay, or chromosomal aberration test were not found in the reviewed literature. However, given its reactivity, the potential for genotoxicity should not be entirely dismissed without specific testing.

Potential Toxicological Mechanisms and Signaling Pathways

The toxicity of disulfide-containing compounds is often linked to their ability to induce oxidative stress and interact with cellular signaling pathways. While direct studies on **hydroxyethyl disulfide** are limited, the following mechanisms are plausible based on the behavior of similar compounds.

Oxidative Stress and Redox Cycling

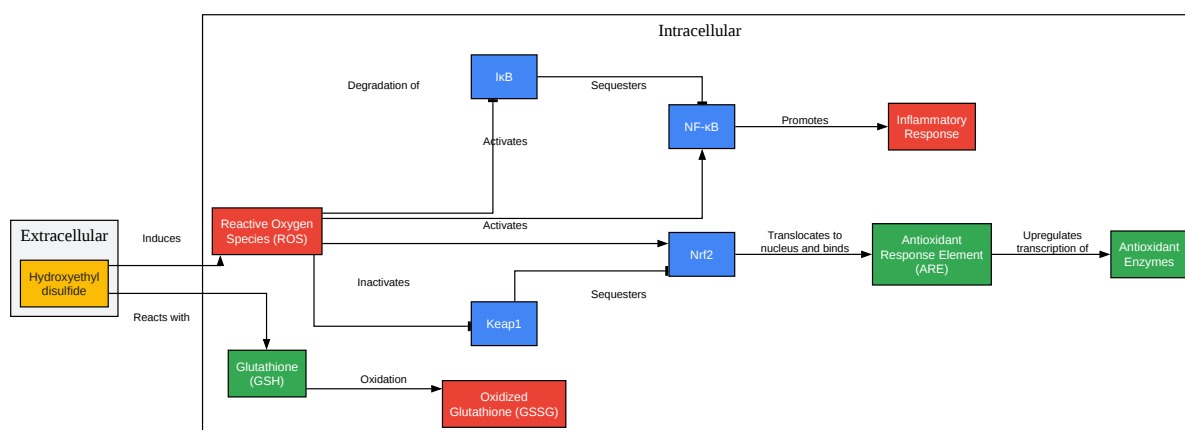
The disulfide bond in **hydroxyethyl disulfide** can participate in thiol-disulfide exchange reactions with endogenous thiols, such as glutathione (GSH).[5] This can disrupt the cellular redox balance, leading to the generation of reactive oxygen species (ROS) and a state of oxidative stress.[13]

Interaction with Nrf2 and NF-κB Signaling Pathways

Disulfide compounds have been shown to modulate key signaling pathways involved in the cellular stress response.

- **Nrf2 Pathway:** Oxidative or electrophilic stress can lead to the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway.[4][11] This is a primary cellular defense mechanism against oxidative stress. It is plausible that **hydroxyethyl disulfide** could activate the Nrf2 pathway as a response to the oxidative stress it may induce.
- **NF-κB Pathway:** The NF-κB (Nuclear factor kappa-light-chain-enhancer of activated B cells) pathway is a central regulator of inflammation.[14] Some disulfide-containing compounds

have been shown to inhibit the NF- κ B pathway, which may be a contributing factor to their biological effects.[10]



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*Potential signaling pathways affected by **hydroxyethyl disulfide**.*

Safety and Handling Precautions

Due to its toxicity and sensitizing properties, strict safety protocols must be followed when handling **hydroxyethyl disulfide**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[7]

- Ensure that eyewash stations and safety showers are readily accessible.[\[4\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specification	Reference(s)
Eye/Face Protection	Chemical splash goggles or a face shield.	[7] [11]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). The suitability of gloves should be confirmed with the manufacturer.	[11] [15]
Skin and Body Protection	Lab coat, chemical-resistant apron, or full-body suit depending on the scale of work. Footwear that protects against chemical splashes.	[11] [16]
Respiratory Protection	If ventilation is inadequate or there is a risk of aerosolization, a NIOSH-approved respirator with appropriate cartridges should be worn. For potential uncontrolled release, a positive-pressure, air-supplying respirator is recommended.	[9] [11]

Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)[\[16\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[11\]](#)[\[16\]](#)
- Wash hands thoroughly after handling and before breaks.[\[11\]](#)[\[16\]](#)

First Aid Measures

Immediate medical attention is required for any significant exposure.[\[4\]](#)[\[7\]](#)

Exposure Route	First Aid Instructions	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[4] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.	[4] [7] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4] [7] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.	[4] [7]

Storage and Disposal

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[7\]](#)

Disposal

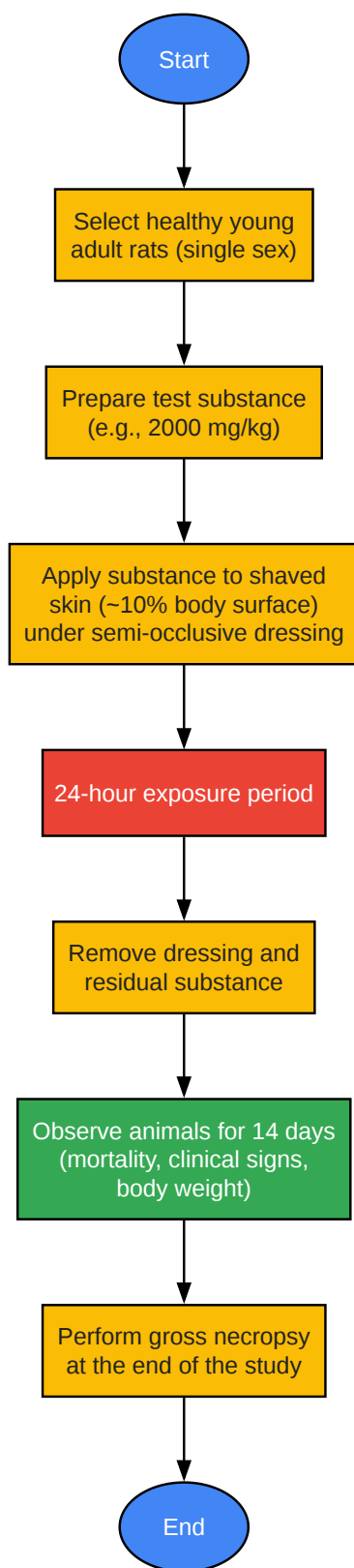
- Dispose of waste in accordance with local, regional, and national regulations. This material may be classified as hazardous waste.[\[11\]](#)
- Do not allow the product to enter drains, water courses, or the soil.[\[11\]](#)

Experimental Protocols

The following sections outline the methodologies for key toxicological assessments, based on OECD guidelines.

Acute Dermal Toxicity (Based on OECD 402)

This test provides information on the health hazards likely to arise from a single, short-term dermal exposure.

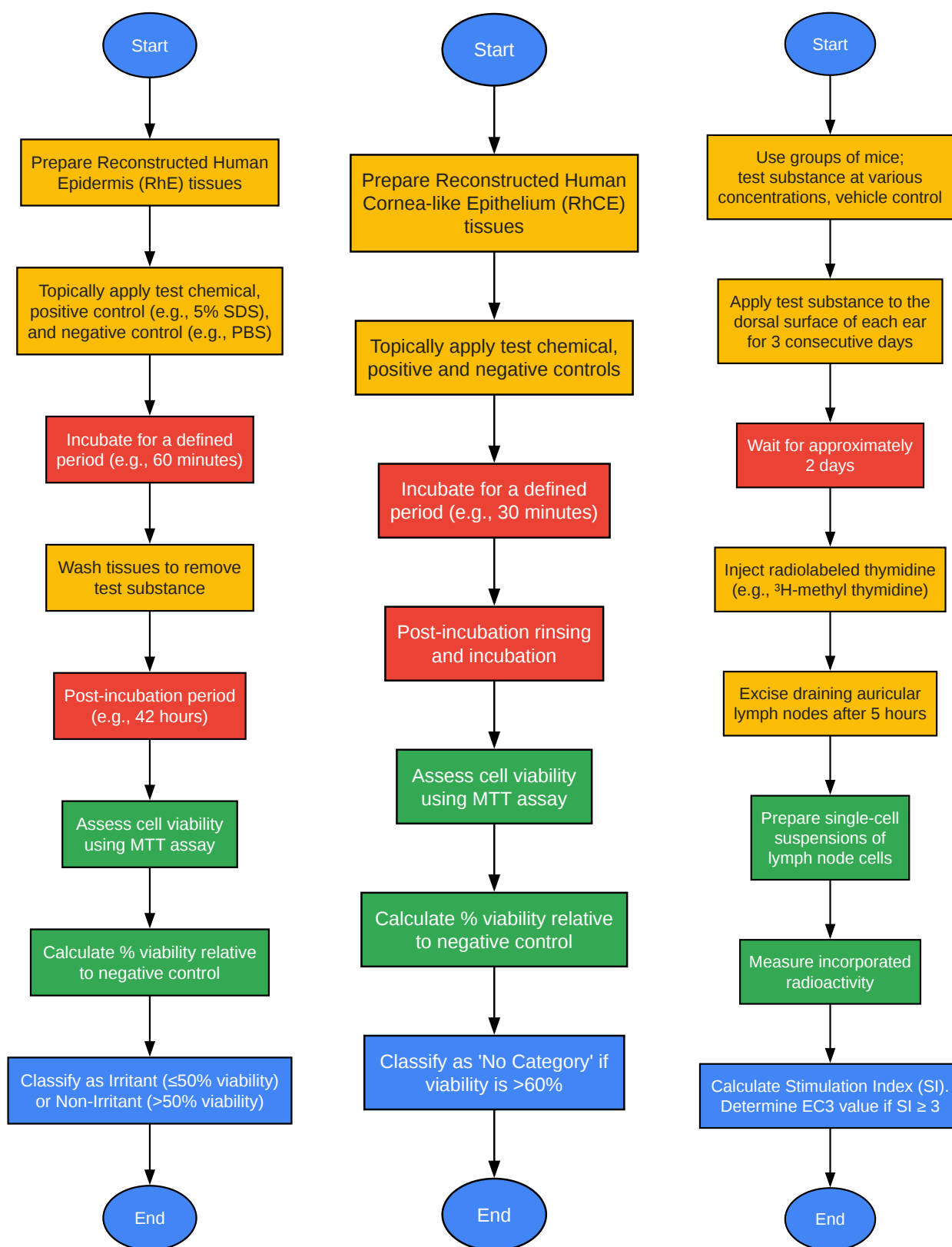


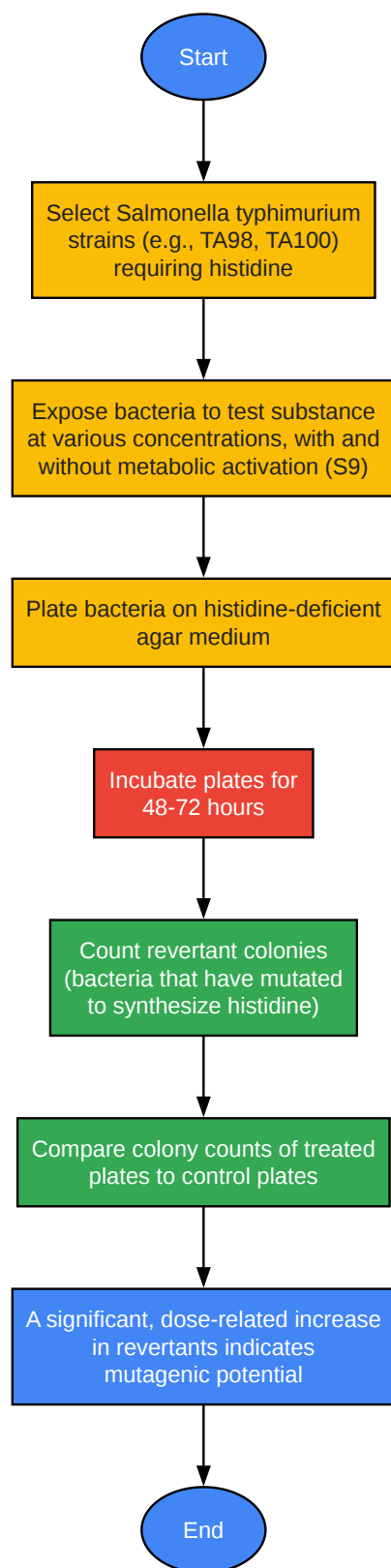
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Workflow for Acute Dermal Toxicity Testing (OECD 402).

In Vitro Skin Irritation: Reconstructed Human Epidermis Test (Based on OECD 439)

This in vitro test method is used to predict the skin irritation potential of a chemical.





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